

Handling and safety precautions for 1-Acetyl-1-cyclohexene

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 1-Acetyl-1-cyclohexene

Cat. No.: B7769156

[Get Quote](#)

Technical Support Center: 1-Acetyl-1-cyclohexene

Welcome to the technical support guide for **1-Acetyl-1-cyclohexene** (CAS No. 932-66-1). This resource is designed for researchers, scientists, and drug development professionals to ensure safe and effective handling in a laboratory setting. As Senior Application Scientists, we have compiled this guide based on verified safety data and field-proven best practices to address common questions and troubleshooting scenarios.

Quick Reference Data

For immediate access to critical information, please refer to the summary table below. This data has been consolidated from multiple safety data sheets and chemical databases.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Property	Value	Source(s)
CAS Number	932-66-1	[2] [3] [4]
Molecular Formula	C ₈ H ₁₂ O	[2] [5] [6]
Molecular Weight	124.18 g/mol	[2] [3] [6]
Appearance	Clear, colorless to very slight yellow liquid	[1] [2] [7]
Boiling Point	201-202 °C @ 760 mmHg	[3] [8]
Density	0.966 g/mL at 25 °C	[8]
Flash Point	65 - 66 °C (149 - 150.8 °F) - Closed Cup	[1] [9]
GHS Hazard Statements	H227: Combustible liquid H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[2]

Frequently Asked Questions (FAQs) & Troubleshooting

This section addresses common queries and issues encountered during the handling and use of **1-Acetyl-1-cyclohexene**.

Q1: My bottle of 1-Acetyl-1-cyclohexene has a slight yellow tint. Is it degraded?

A: Not necessarily. The compound is described as a clear to very slight or pale yellow liquid.[\[1\]](#)
[\[2\]](#)[\[5\]](#) A slight yellow color is generally acceptable and within specification. However, if the material appears dark yellow, brown, or contains precipitates, or if you observe unexpected results in your experiments, this could indicate degradation or contamination. In such cases, it is prudent to use a fresh, unopened bottle for critical applications.

Q2: The protocol requires heating the reaction above 70°C. What specific precautions are necessary?

A: This is a critical safety concern. The flash point of **1-Acetyl-1-cyclohexene** is approximately 65-66°C, meaning it can form an ignitable vapor-air mixture at or above this temperature.[1][3]

[9] Heating this combustible liquid requires strict adherence to the following:

- **No Open Flames:** Absolutely no Bunsen burners or other open flames should be present in the vicinity.[4][9]
- **Controlled Heating:** Use a thermostatically controlled heating mantle, oil bath, or hot plate. Ensure the controller is functioning correctly to prevent overheating.
- **Inert Atmosphere:** For prolonged heating, especially near or above the boiling point, conducting the reaction under an inert atmosphere (e.g., Nitrogen or Argon) is best practice to prevent vapor combustion.
- **Adequate Ventilation:** All heating must be performed inside a certified chemical fume hood to manage vapors.[1]

Q3: What type of gloves provides the best protection against 1-Acetyl-1-cyclohexene?

A: The Safety Data Sheets (SDS) specify wearing "appropriate gloves to prevent skin exposure".[1] Given that it is known to cause skin irritation[2], selecting the right material is crucial. While a specific glove type is not always listed, for aliphatic ketones and cyclic alkenes, Nitrile or Neoprene gloves are generally recommended. Always inspect gloves for tears or pinholes before use.[4] For prolonged exposure or immersion, consult the glove manufacturer's chemical resistance guide to verify compatibility. The causality here relates to the solvent's ability to permeate or degrade the glove material over time.

Q4: Can I store 1-Acetyl-1-cyclohexene in a standard laboratory refrigerator?

A: No, unless it is a certified explosion-proof or flammable-safe refrigerator. Standard refrigerators contain ignition sources (e.g., lights, thermostats, compressors) that can ignite

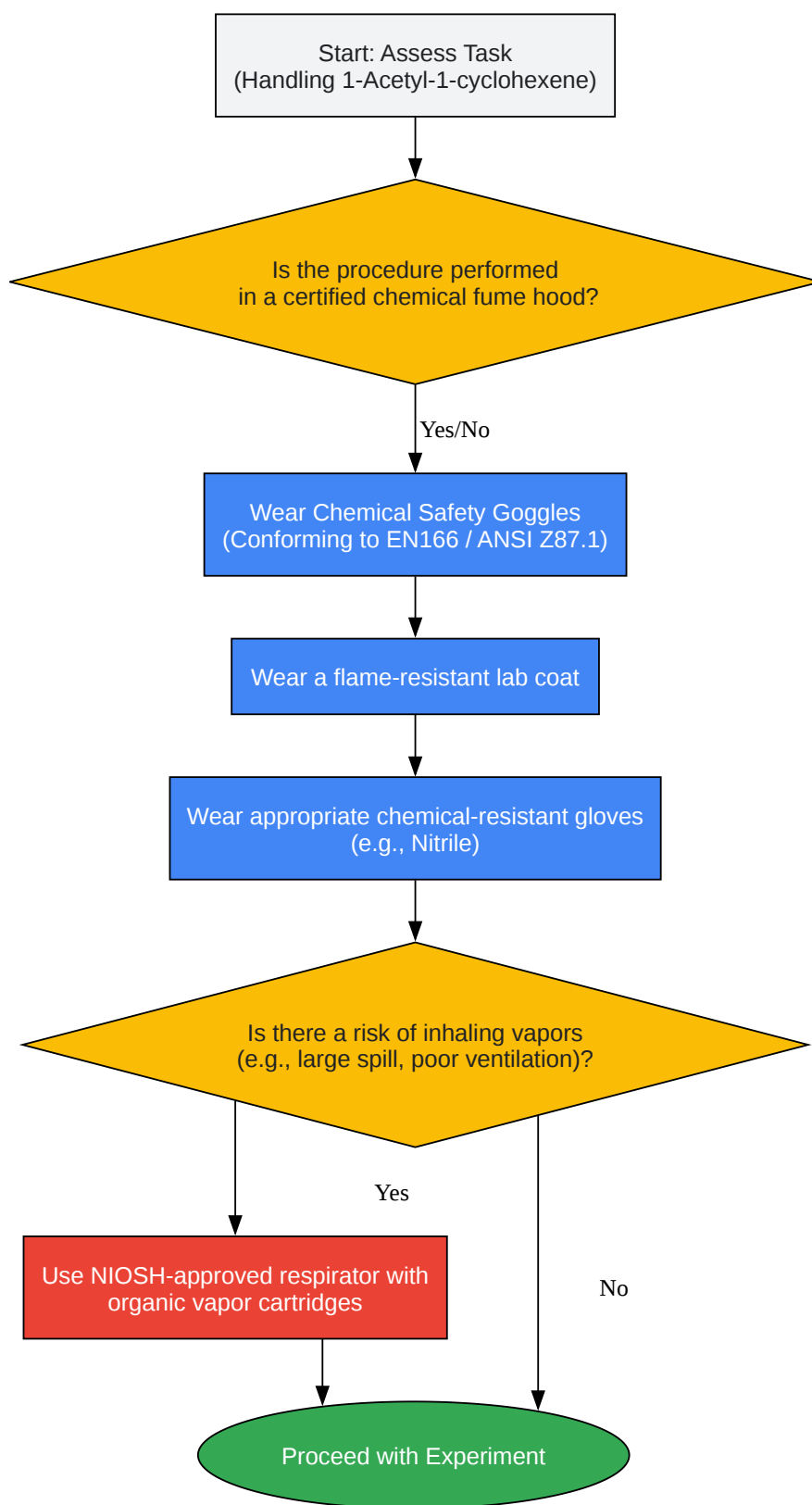
flammable vapors.[10] The correct storage procedure is to keep the container tightly closed in a cool, dry, and well-ventilated area designated for combustible liquids, away from heat, sparks, open flames, and strong oxidizing agents.[1][4][9]

Experimental Protocols & Workflows

Personal Protective Equipment (PPE) Selection

Workflow

The selection of appropriate PPE is the first line of defense. This decision process ensures all potential exposure routes are protected.



[Click to download full resolution via product page](#)

Caption: PPE selection workflow for **1-Acetyl-1-cyclohexene**.

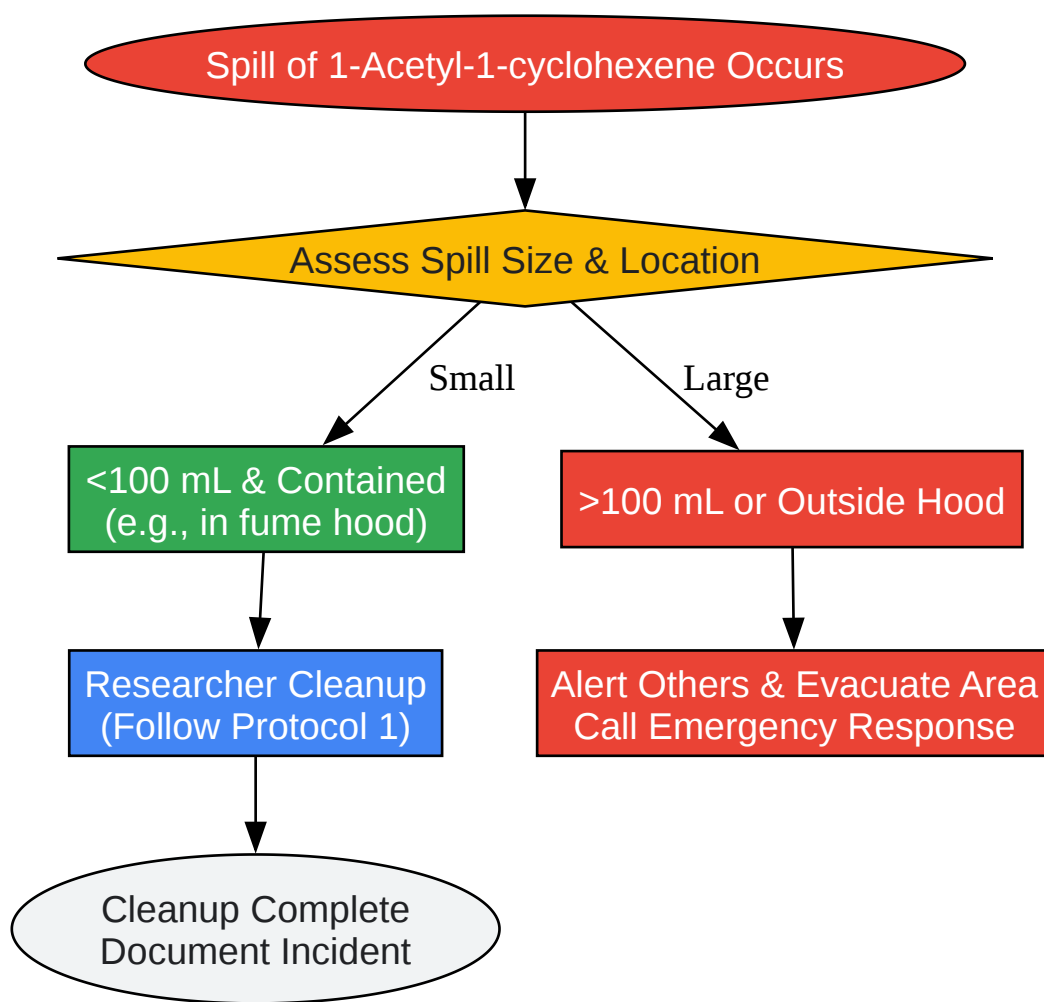
Protocol 1: Step-by-Step Guide for Small Spill Response (<100 mL)

A small spill can be managed safely if the correct procedure is followed promptly. This protocol is a self-validating system to ensure containment and decontamination.

- **Alert Personnel:** Immediately alert colleagues in the vicinity.
- **Eliminate Ignition Sources:** Turn off any nearby hot plates, stirrers, and other potential ignition sources.[\[4\]](#)[\[9\]](#)
- **Ensure Ventilation:** Confirm the chemical fume hood is operational. If the spill is outside a hood, evacuate the area.
- **Don Appropriate PPE:** At a minimum, wear safety goggles, a lab coat, and double-layered nitrile gloves.
- **Contain the Spill:** Cover the spill with an inert absorbent material like vermiculite, sand, or a commercial sorbent pad.[\[1\]](#) Do not use combustible materials like paper towels to absorb the bulk of the liquid.
- **Collect Absorbent:** Carefully scoop the saturated absorbent material into a designated, labeled hazardous waste container. Use non-sparking tools if available.[\[10\]](#)
- **Decontaminate the Area:** Wipe the spill area with a cloth dampened with soapy water.
- **Dispose of Waste:** Place all contaminated materials (gloves, cloths, absorbent) into the hazardous waste container.
- **Wash Hands:** Wash hands thoroughly with soap and water after the cleanup is complete.[\[1\]](#)
[\[4\]](#)

Spill Response Logic Diagram

This diagram outlines the decision-making process when a spill occurs.



[Click to download full resolution via product page](#)

Caption: Decision tree for responding to a chemical spill.

First Aid and Emergency Measures

Immediate and correct first aid is critical in case of exposure. The following information is synthesized from authoritative SDSs.[1][11]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[1]
- Skin Contact: Remove contaminated clothing and shoes. Flush skin with plenty of water for at least 15 minutes. Get medical aid if irritation develops or persists.[1]

- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.[\[1\]](#)
[\[11\]](#)
- Ingestion: Do NOT induce vomiting. If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid immediately.[\[1\]](#)

References

- Material Safety Data Sheet - **1-Acetyl-1-cyclohexene**, 97%. Cole-Parmer. [\[Link\]](#)
- SAFETY DATA SHEET - **1-Acetyl-1-cyclohexene**. Chemoventory. [\[Link\]](#)
- 1-Acetylcyclohexene | C₈H₁₂O | CID 13612.
- 1-Acetylcyclohexene - Hazardous Agents. Haz-Map. [\[Link\]](#)
- **1-acetyl-1-cyclohexene**, 932-66-1. The Good Scents Company. [\[Link\]](#)
- Hazardous Substance Fact Sheet - Acetyl Cyclohexane Sulfonyl Peroxide. New Jersey Department of Health. [\[Link\]](#)
- Hazardous Substance Fact Sheet - Cyclohexene. New Jersey Department of Health. [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. pim-resources.coleparmer.com [\[pim-resources.coleparmer.com\]](#)
- 2. 1-Acetylcyclohexene | C₈H₁₂O | CID 13612 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](#)
- 3. 1-乙酰基-1-环己烯 97% | Sigma-Aldrich [\[sigmaaldrich.com\]](#)
- 4. simmons.chemoventory.com [\[simmons.chemoventory.com\]](#)
- 5. CAS 932-66-1: 1-Acetylcyclohexene | CymitQuimica [\[cymitquimica.com\]](#)
- 6. scbt.com [\[scbt.com\]](#)
- 7. 1-Acetylcyclohexene - Hazardous Agents | Haz-Map [\[haz-map.com\]](#)
- 8. 1-ACETYL-1-CYCLOHEXENE | 932-66-1 [\[chemicalbook.com\]](#)
- 9. fishersci.com [\[fishersci.com\]](#)

- 10. nj.gov [nj.gov]
- 11. 1-ACETYL-1-CYCLOHEXENE - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Handling and safety precautions for 1-Acetyl-1-cyclohexene]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7769156#handling-and-safety-precautions-for-1-acetyl-1-cyclohexene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com